

Safety Data Sheet (SDS) for N-(3-Amino-4-chlorophenyl)hexanamide

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Compound of Interest

Compound Name: N-(3-Amino-4-chlorophenyl)hexanamide
CAS No.: 946769-52-4
Cat. No.: B3173039

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An In-Depth Technical Guide to the Safe Handling of **N-(3-Amino-4-chlorophenyl)hexanamide**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is a technical guide intended for informational purposes for laboratory personnel trained in handling hazardous chemicals. A specific Safety Data Sheet (SDS) for **N-(3-Amino-4-chlorophenyl)hexanamide** is not publicly available. The information herein is synthesized from data on structurally similar compounds and should be used as a precautionary guide. All laboratory work should be conducted under the supervision of a qualified individual and in accordance with all applicable safety regulations.

Introduction to N-(3-Amino-4-chlorophenyl)hexanamide

N-(3-Amino-4-chlorophenyl)hexanamide is a chemical compound with the molecular formula C₁₂H₁₇ClN₂O and a molecular weight of 240.73.[1] While specific applications are not widely documented, its structure suggests potential use as an intermediate in the synthesis of more complex molecules in the fields of medicinal chemistry and materials science. Given its classification as a research chemical, a thorough understanding of its potential hazards is crucial for safe handling and use in a laboratory setting.[1]

Hazard Identification and Risk Assessment

Based on the hazard profiles of structurally related compounds such as 3-Amino-4-chlorobenzotrifluoride and N-(3-Amino-4-chlorophenyl)acetamide, **N-(3-Amino-4-chlorophenyl)hexanamide** should be handled as a potentially hazardous substance. The primary hazards are anticipated to be:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2][3]
- Skin Corrosion/Irritation: Causes skin irritation.[4][5]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[4][5]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[4][5]
- Aquatic Toxicity: Potentially harmful or toxic to aquatic life with long-lasting effects.[2]

Logical Flow of Hazard Identification and Risk Assessment



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Caption: Logical workflow for assessing the risks of a compound with limited direct safety data.

First-Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[6][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Emergency Response Protocol

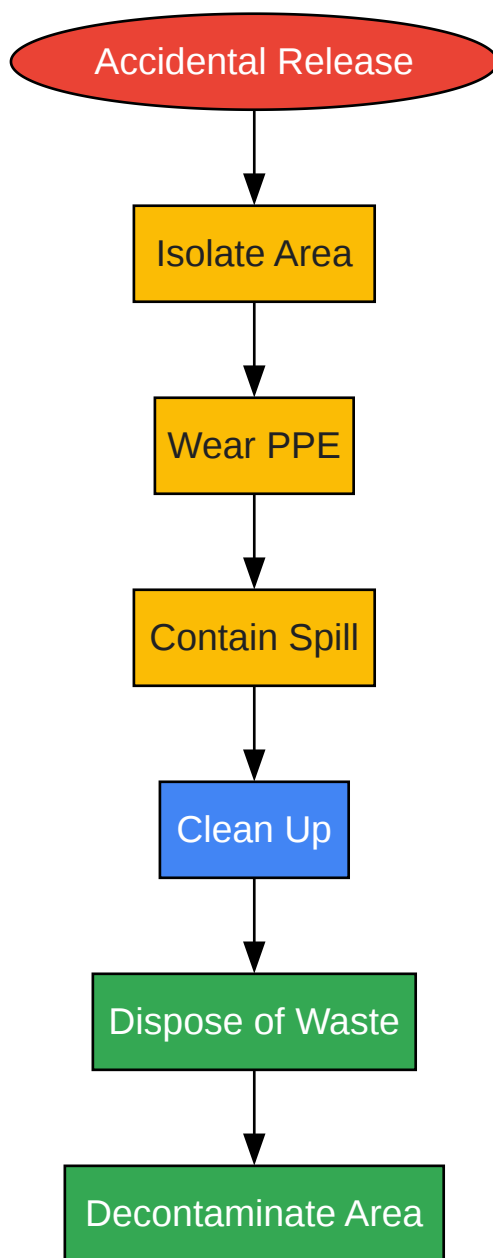
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[8]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

- Evacuate Personnel: Isolate the hazard area and deny entry to unnecessary and unprotected personnel.
- Ensure Adequate Ventilation:
- Personal Precautions: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For larger spills or in enclosed spaces, a respirator may be necessary.[9]
- Containment and Clean-up:
 - For solid spills, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[8]
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.[8]
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways. [10]

Emergency Response Workflow



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Caption: Step-by-step workflow for responding to an accidental chemical release.

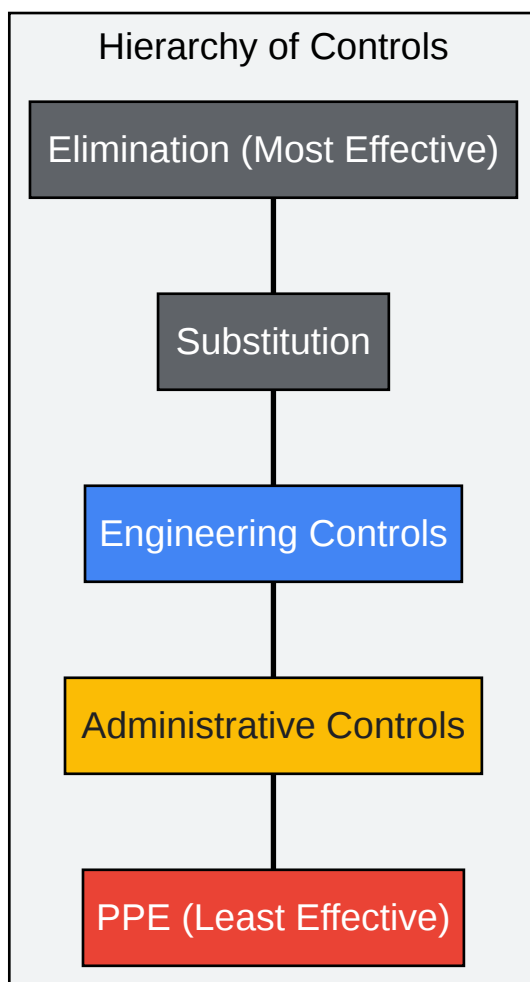
Safe Handling and Storage

Aspect	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[6]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8] - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[8] - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
Hygiene Practices	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. Remove contaminated clothing and wash it before reuse. [9]
Storage Conditions	Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[8]

Exposure Controls and Personal Protection

Hierarchy of Controls

The implementation of control measures should follow the hierarchy of controls to ensure the highest level of protection.



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Caption: The hierarchy of controls for mitigating chemical exposure in the laboratory.

Physical and Chemical Properties

While specific data for **N-(3-Amino-4-chlorophenyl)hexanamide** is not available, the following are general properties that can be anticipated based on its structure and related compounds:

Property	Anticipated Value
Appearance	White to off-white solid.[5]
Odor	No data available; likely odorless or with a faint characteristic odor.[5]
Solubility	Likely has low water solubility and is soluble in organic solvents.[11]
Molecular Formula	C ₁₂ H ₁₇ ClN ₂ O[1]
Molecular Weight	240.73 g/mol [1]

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Expected to be stable under normal laboratory conditions.[8]
- **Conditions to Avoid:** Avoid exposure to heat, light, and moisture.[8]
- **Incompatible Materials:** Strong oxidizing agents and strong acids.[8]
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride.[8][11]

Toxicological Information

No specific toxicological studies have been conducted on **N-(3-Amino-4-chlorophenyl)hexanamide**. The following information is inferred from structurally similar compounds:

- **Acute Toxicity:** Harmful if swallowed, inhaled, or in contact with skin.[2][3]
- **Skin Corrosion/Irritation:** Causes skin irritation.[4][5]
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.[4][5]
- **Respiratory or Skin Sensitization:** May cause an allergic skin reaction.[10]

- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available. It has not been evaluated by IARC, NTP, or OSHA.[11]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[4][5]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Ecological Information

- Toxicity to Aquatic Life: Based on related compounds, it may be harmful or toxic to aquatic organisms, with the potential for long-lasting effects.[2]
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service. Do not allow the material to enter the environment.[6][7]

Transport Information

Transport regulations (DOT, IATA, IMDG) for this specific compound are not available. It should be transported in accordance with regulations for research chemicals with potential hazards as outlined in this guide.

Regulatory Information

This compound is intended for research and development purposes only.[1] It is the responsibility of the user to ensure compliance with all relevant regulations.

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